

Introduction: A Versatile Building Block in Modern Synthesis

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Compound of Interest

Compound Name: Ethyl 2-(3-oxocyclopentyl)acetate

CAS No.: 62457-60-7

Cat. No.: B2879938

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Ethyl 2-(3-oxocyclopentyl)acetate (CAS No. 62457-60-7), a keto-ester featuring a five-membered carbocyclic ring, is a pivotal intermediate in the landscape of organic synthesis. Its bifunctional nature, containing both a ketone and an ester moiety, allows for a diverse range of chemical transformations. This makes it a valuable synthon, particularly in the fields of medicinal chemistry and drug development, where the cyclopentane scaffold is a common motif in biologically active molecules. This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the commercial landscape, quality considerations, and key applications of this important chemical intermediate.

Commercial Availability and Sourcing

Sourcing high-quality starting materials is a critical first step in any research and development campaign. **Ethyl 2-(3-oxocyclopentyl)acetate** is available from a number of specialized chemical suppliers. The choice of supplier often depends on the required scale, purity, and documentation (e.g., Certificate of Analysis).

Supplier	CAS Number	Typical Purity	Notes
ChemicalBook	62457-60-7	Varies by listing	An online platform connecting various global suppliers.[1]
ShangHai AmK Pharmaceutical Technology Co., Ltd.	62457-60-7	Inquiry required	Listed as a supplier on ChemicalBook.[1]

Note: The availability and specifications of this compound can vary. Researchers should always request a detailed Certificate of Analysis (CoA) from the supplier before purchase to confirm identity and purity.

Chemical Identity and Properties

A thorough understanding of the compound's properties is essential for its effective use.

- Chemical Name: **Ethyl 2-(3-oxocyclopentyl)acetate**[1][2]
- Synonyms: 3-Oxocyclopentaneacetic acid ethyl ester, Ethyl 3-oxocyclopentaneacetate[1]
- CAS Number: 62457-60-7[1][2]
- Molecular Formula: C₉H₁₄O₃[1][2]
- Molecular Weight: 170.21 g/mol [1][2]
- Appearance: Typically a liquid
- Storage Conditions: Recommended to be sealed in a dry environment at room temperature. [1]

Caption: Chemical structure of **Ethyl 2-(3-oxocyclopentyl)acetate**.

Quality Control and Analytical Verification

For researchers in drug development, verifying the identity and purity of starting materials is a non-negotiable step to ensure the reliability and reproducibility of experimental results.

Protocol: Purity and Identity Verification by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful analytical technique to confirm the molecular weight and purity of volatile compounds like **Ethyl 2-(3-oxocyclopentyl)acetate**.

1. Sample Preparation:

- Prepare a 1 mg/mL stock solution of the supplied **Ethyl 2-(3-oxocyclopentyl)acetate** in a high-purity solvent such as ethyl acetate or dichloromethane.[3]
- Perform a serial dilution to a final concentration of approximately 10-50 µg/mL.

2. GC-MS Instrument Setup (Typical Parameters):

- GC Column: A standard non-polar column (e.g., DB-5ms or equivalent).
- Inlet Temperature: 250°C.
- Oven Program: Start at 50°C, hold for 2 minutes, then ramp to 280°C at 10°C/min.
- Carrier Gas: Helium at a constant flow rate.
- MS Detector: Electron Ionization (EI) mode at 70 eV.
- Mass Range: Scan from m/z 40 to 300.

3. Data Analysis:

- Purity Assessment: Integrate the peak area of the main component and any impurities. Purity is calculated as the percentage of the main peak area relative to the total peak area.
- Identity Confirmation: Analyze the mass spectrum of the main peak. The molecular ion peak ($[M]^+$) should be observed at m/z 170. Key fragmentation patterns should be consistent with the compound's structure (e.g., loss of the ethoxy group, $-OC_2H_5$).

```
A [label="Receive Chemical Shipment"]; B [label="Log Lot Number & Review Supplier CoA"]; C [label="Prepare Sample for GC-MS Analysis"]; D [label="Run GC-MS Protocol"]; E [label="Analyze Data: Purity & Identity"]; F [shape=diamond, label="Does Data Match\nSpecifications (>95% Purity)?", fillcolor="#FBBC05", fontcolor="#202124"]; G [label="Release Lot for R&D Use", fillcolor="#34A853",
```

```
fontcolor="#FFFFFF"]; H [label="Quarantine Lot & Contact Supplier",  
fillcolor="#EA4335", fontcolor="#FFFFFF"];  
  
A -> B -> C -> D -> E -> F; F -> G [label="Yes"]; F -> H [label="No"];  
}
```

Caption: Quality control workflow for incoming chemical intermediates.

Applications in Pharmaceutical Synthesis

The true value of **Ethyl 2-(3-oxocyclopentyl)acetate** lies in its synthetic versatility. The ketone can be reduced, functionalized, or used in condensation reactions, while the ester can be hydrolyzed, reduced, or converted to an amide. This dual reactivity makes it an ideal precursor for more complex molecular architectures.

While specific patented uses for the 3-oxo isomer are less prevalent in public literature than its 2-oxo counterpart, its utility can be inferred from its structural similarity to key intermediates. It serves as a building block for creating substituted cyclopentane rings, which are core structures in various therapeutic agents, including prostaglandin analogues and antiviral compounds. The synthesis of complex drug molecules often involves the step-wise elaboration of such intermediates.[4]



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Caption: Generalized synthetic pathway utilizing the compound.

Handling, Storage, and Safety

Adherence to proper safety protocols is paramount when handling any chemical reagent. Information is typically derived from the Safety Data Sheet (SDS) provided by the supplier.

- Handling: Use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.[2]

- Storage: Store in a tightly sealed container in a dry, cool place away from incompatible materials such as strong oxidizing agents.[1]
- First Aid:
 - In case of skin contact: Wash off with soap and plenty of water.[2]
 - In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.[2]
 - If inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.[2]
- Disposal: Dispose of in accordance with local, state, and federal regulations.

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Sources

- [1. ethyl 2-\(3-oxocyclopentyl\)acetate | 62457-60-7 \[amp.chemicalbook.com\]](#)
- [2. ethyl 2-\(3-oxocyclopentyl\)acetate - Safety Data Sheet \[chemicalbook.com\]](#)
- [3. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [4. US9175320B2 - Processes for the preparation of \(R\)-2-\(7-\(4-cyclopentyl-3-\(trifluoromethyl\)benzyloxy\)-1,2,3,4-tetrahydrocyclopenta\[B\]indol-3-yl\)acetic acid and salts thereof - Google Patents \[patents.google.com\]](#)
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